

"2-chloro-N-(4-chlorophenyl)propanamide" basic properties

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Compound of Interest

Compound Name:	2-chloro-N-(4-chlorophenyl)propanamide
CAS No.:	21262-05-5
Cat. No.:	B1350247

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An In-depth Technical Guide to **2-chloro-N-(4-chlorophenyl)propanamide**

Introduction

2-chloro-N-(4-chlorophenyl)propanamide is a chemical compound belonging to the class of acetanilides. It serves as a valuable intermediate in organic synthesis, particularly in the development of more complex molecules for pharmaceutical and research applications.^{[1][2]} Its structure, featuring a chlorinated phenyl ring and a reactive chloro-propanamide side chain, makes it a versatile building block for introducing specific functionalities into target compounds. This guide provides a comprehensive overview of its fundamental properties, synthesis, and handling considerations, tailored for professionals in chemical research and drug development.

Physicochemical Properties

The fundamental properties of **2-chloro-N-(4-chlorophenyl)propanamide** are summarized below. These data are crucial for its identification, handling, and use in synthetic protocols.

Property	Value	Source
CAS Number	21262-05-5	[3]
Molecular Formula	C ₉ H ₉ Cl ₂ NO	[1]
Molecular Weight	218.08 g/mol	[1][4]
Purity	≥97%	[3]
InChI	InChI=1S/C9H9Cl2NO/c1-6(10)9(13)12-8-4-2-7(11)3-5-8/h2-6H,1H3,(H,12,13)	[1]
InChIKey	LARDKNUATHUMFI-UHFFFAOYSA-N	[1]
SMILES	<chem>CC(Cl)C(=O)Nc1ccc(Cl)cc1</chem>	[1]

Synthesis and Mechanism

The synthesis of **2-chloro-N-(4-chlorophenyl)propanamide** is typically achieved through a nucleophilic acyl substitution reaction between 4-chloroaniline and 2-chloropropionyl chloride. This reaction is a classic example of amide bond formation.

Reaction Mechanism: Nucleophilic Addition-Elimination

The underlying mechanism is a two-step nucleophilic addition-elimination process.[5][6][7]

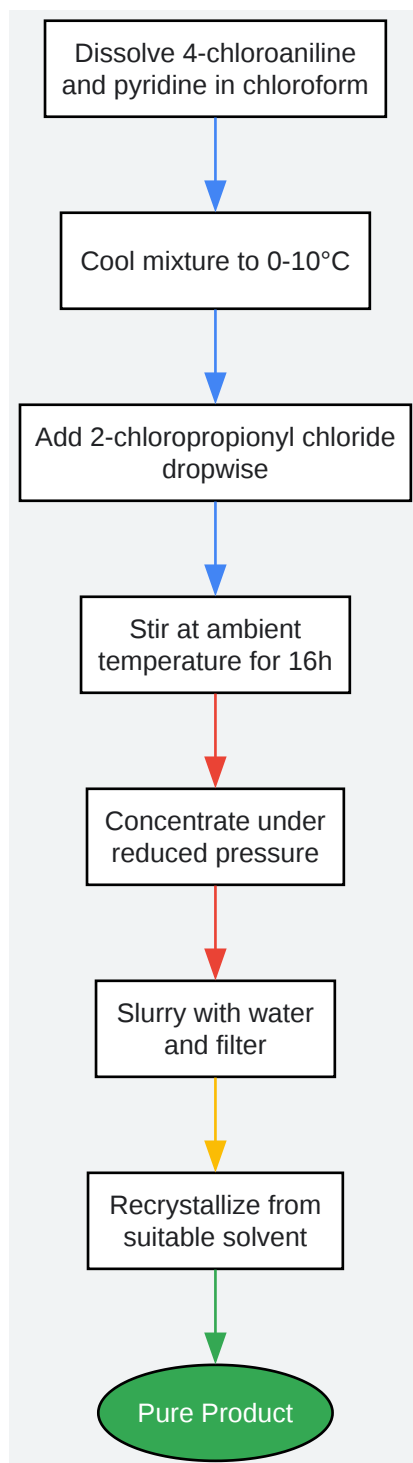
- **Nucleophilic Attack:** The lone pair of electrons on the nitrogen atom of 4-chloroaniline acts as a nucleophile, attacking the electrophilic carbonyl carbon of 2-chloropropionyl chloride. This breaks the pi bond of the carbonyl group, and the electrons are pushed onto the oxygen atom, forming a tetrahedral intermediate.[5][6]
- **Elimination:** The tetrahedral intermediate is unstable. The lone pair on the oxygen atom reforms the carbon-oxygen double bond, and the chloride ion is eliminated as a leaving group. A base, such as pyridine or excess amine, then deprotonates the nitrogen atom to yield the final N-substituted amide product and a salt (e.g., pyridinium chloride).[5]

Caption: Nucleophilic addition-elimination mechanism.

Experimental Protocol

The following protocol is a representative procedure for the synthesis of chloroacetanilides, adapted for the specific target compound.[8][9]

- Setup: In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve 4-chloroaniline (1.0 equivalent) in a suitable anhydrous solvent (e.g., chloroform, benzene) under an inert atmosphere.[9][10]
- Base Addition: Add a base such as pyridine (1.0 equivalent) to the solution. The base acts as a scavenger for the hydrochloric acid byproduct.[9]
- Cooling: Cool the reaction mixture in an ice bath to 0-10°C. This is crucial to control the exothermic nature of the reaction.[9]
- Acyl Chloride Addition: Add 2-chloropropionyl chloride (1.0 equivalent) dropwise to the stirred solution, ensuring the temperature does not exceed 35°C.[9]
- Reaction: After the addition is complete, remove the ice bath and allow the mixture to stir at ambient temperature for several hours (e.g., 4-16 hours) to ensure the reaction goes to completion.[9][10]
- Workup and Purification:
 - Concentrate the reaction mixture under reduced pressure to remove the solvent.[8][9]
 - Treat the resulting solid residue with water to dissolve the pyridinium hydrochloride salt.[8][9]
 - Collect the crude product by filtration and wash it with water.[8][9]
 - Dry the solid and recrystallize from an appropriate solvent system (e.g., methylcyclohexane-ethyl acetate) to obtain the purified **2-chloro-N-(4-chlorophenyl)propanamide**. [8][9]



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Caption: General workflow for the synthesis of the title compound.

Applications and Field Insights

2-chloro-N-(4-chlorophenyl)propanamide is primarily utilized as a chemical intermediate. Its bifunctional nature—containing both an amide linkage and an alkyl chloride—allows for further chemical modifications.

- **Pharmaceutical Synthesis:** N-arylamides are recognized as important intermediates for synthesizing compounds with potential medicinal and pharmaceutical value.[11] The structural motif is found in various biologically active molecules.
- **Agrochemical Research:** Chloroacetanilide derivatives have been investigated for their potential as herbicides and antifungal agents.[12] While the specific activity of the title compound is not widely documented, its class of compounds is of significant interest in agrochemical development.
- **Research Chemical:** It serves as a starting material for creating novel compounds and exploring structure-activity relationships in drug discovery programs.[1]

Safety and Handling

A specific Safety Data Sheet (SDS) for **2-chloro-N-(4-chlorophenyl)propanamide** should always be consulted before handling. However, based on the hazards associated with its precursors and analogous compounds, the following precautions are advised:

- **Reactant Hazards:** The reactant 2-chloropropionyl chloride is a flammable, corrosive liquid that causes severe skin and eye burns and is harmful if inhaled.[13]
- **Analog Hazards:** Similar compounds, such as 2-chloro-N-(4-chlorophenyl)acetamide, are known to cause serious eye damage.[14] Other related chloro-acetamides are listed as harmful if swallowed.[15]
- **General Precautions:**
 - Handle in a well-ventilated fume hood.
 - Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
 - Avoid inhalation of dust and contact with skin and eyes.[16]

- In case of contact, rinse the affected area immediately with copious amounts of water.

This compound is intended for research use only and is not for diagnostic or therapeutic use.

[17]

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